

Colesevelam: In Vivo Experimental Protocols and Application Notes

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Compound of Interest

Compound Name: Colesevelam

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Abstract

Colesevelam, a second-generation bile acid sequestrant, is a non-absorbed polymer that lowers low-density lipoprotein cholesterol (LDL-C) and improves glycemic control in patients with type 2 diabetes mellitus.[1][2] Its primary mechanism of action involves binding to bile acids in the intestine, thereby interrupting their enterohepatic circulation.[3][4] This application note provides detailed in vivo experimental protocols for studying the effects of **colesevelam** in rodent models, particularly in the context of metabolic diseases such as diet-induced obesity and non-alcoholic steatohepatitis (NASH). It includes comprehensive methodologies for animal models, drug administration, and key endpoint analyses, along with a summary of expected quantitative outcomes and a visualization of the key signaling pathways involved.

Data Presentation: Quantitative Effects of Colesevelam in a Diet-Induced Obesity Mouse Model

The following table summarizes the typical effects of **colesevelam** treatment in a diet-induced obesity (DIO) mouse model. C57BL/6J mice are fed a high-fat diet (HFD) to induce obesity and related metabolic dysregulation, followed by treatment with **colesevelam** mixed in the diet (typically 2% w/w).

Parameter	Control (High-Fat Diet)	Colesevelam (2% w/w in HFD)	Percent Change	Reference
Body & Liver Metrics				
Body Weight Gain	High	Reduced	↓	[5][6]
Liver Weight	Increased	Reduced	↓	[5][6]
Glycemic Control				
Fasting Plasma Glucose	Elevated	Normalized	↓	[1]
Glucose Tolerance (IPGTT)	Impaired	Improved	↓	[1]
Plasma Insulin	Elevated	Reduced	↓	[1]
Lipid Profile				
Hepatic Cholesterol	Elevated	Normalized	↓	[1][7]
Plasma Total Cholesterol	Elevated	Reduced	↓[8]	[8]
Plasma Non-HDL Cholesterol	Elevated	Reduced	↓[8]	[8]
Bile Acid Metabolism				
Fecal Bile Acid Excretion	Baseline	Increased	↑	[7]

Experimental Protocols

Protocol 1: Induction of Diet-Induced Obesity (DIO) and Colesevelam Administration in Mice

This protocol describes the induction of obesity in C57BL/6J mice using a high-fat diet (HFD) and subsequent treatment with **colesevelam**.

Materials:

- Male C57BL/6J mice (6-8 weeks old)
- Standard chow diet
- High-fat diet (HFD; e.g., 60% kcal from fat)
- **Colesevelam** hydrochloride powder
- Animal housing with controlled environment (12-hour light/dark cycle, constant temperature, and humidity)
- Metabolic cages for fecal collection

Procedure:

- Acclimatization: Upon arrival, acclimatize mice to the animal facility for at least one week, with ad libitum access to standard chow and water.[\[2\]](#)
- Obesity Induction:
 - Randomly assign mice to two groups: a control group receiving a standard chow diet and a DIO group receiving an HFD.
 - Feed the mice their respective diets for 15 weeks to induce a stable obese phenotype.[\[1\]](#) Monitor body weight weekly.
- **Colesevelam** Treatment:
 - After the 15-week induction period, divide the DIO mice into two subgroups: one continuing on the HFD (Control) and another receiving the HFD supplemented with 2%

(w/w) **colesevelam**.^[7]

- To prepare the **colesevelam**-supplemented diet, thoroughly mix **colesevelam** hydrochloride powder with the powdered HFD.
- Provide the respective diets to the mice for the desired treatment duration (e.g., 7 days to 20 weeks).^{[1][5]}
- Monitoring and Sample Collection:
 - Continue to monitor body weight and food intake regularly.
 - Towards the end of the treatment period, house mice individually in metabolic cages for 24-48 hours to collect feces for bile acid analysis. Store fecal samples at -80°C.
 - At the end of the study, collect blood and tissues for further analysis as described in the subsequent protocols.

Protocol 2: Intraperitoneal Glucose Tolerance Test (IPGTT)

The IPGTT is performed to assess glucose metabolism and the body's ability to clear a glucose load.

Materials:

- Fasted mice (from Protocol 1)
- Sterile 20% D-glucose solution in saline
- Glucometer and glucose test strips
- Restraining device for mice
- Sterile syringes and needles (27G)
- Timer

Procedure:

- Fasting: Fast mice overnight for approximately 16 hours, ensuring free access to water.[\[9\]](#)
- Baseline Glucose Measurement (t=0):
 - Weigh each mouse.
 - Gently restrain the mouse and make a small incision at the tip of the tail with a sterile scalpel blade.
 - Wipe away the first drop of blood and use the second drop to measure the baseline blood glucose level with a glucometer.[\[10\]](#)
- Glucose Administration:
 - Calculate the volume of 20% glucose solution required for each mouse to achieve a dose of 2 g/kg body weight. The injection volume in μl is typically 10 times the body weight in grams.[\[9\]](#)
 - Administer the calculated volume of glucose solution via intraperitoneal (IP) injection. Start the timer immediately after injection.
- Blood Glucose Monitoring:
 - Measure blood glucose levels from the tail vein at 15, 30, 60, and 120 minutes post-injection.[\[10\]](#) For each time point, gently remove the clot from the initial incision to obtain a fresh drop of blood.

Protocol 3: Bile Acid Extraction and Quantification from Feces and Plasma by LC-MS/MS

This protocol outlines the extraction and analysis of bile acids from fecal and plasma samples.

Materials:

- Fecal and plasma samples (from Protocol 1)

- Lyophilizer
- Homogenizer
- Extraction solvent (e.g., 75% ethanol with internal standards)
- Acetonitrile with 1% formic acid
- Centrifuge
- LC-MS/MS system

Procedure:

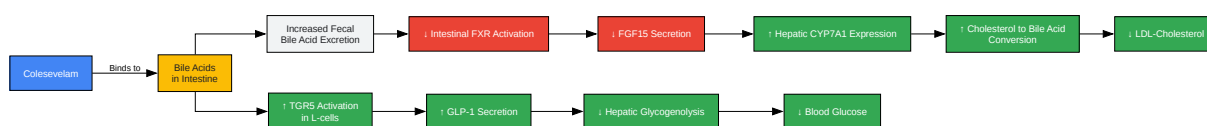
- Fecal Bile Acid Extraction:
 - Lyophilize and homogenize fecal samples.
 - Weigh approximately 20-50 mg of dried feces.
 - Add an appropriate volume of extraction solvent (e.g., 75% ethanol containing internal standards).
 - Homogenize and incubate the samples.
 - Centrifuge to pellet solid debris and collect the supernatant for LC-MS/MS analysis.[\[11\]](#)
- Plasma Bile Acid Extraction:
 - To 100 μ L of plasma, add four volumes of acetonitrile containing 1% formic acid and internal standards.
 - Incubate at room temperature with shaking for two hours.
 - Centrifuge at 13,000 RPM for 20 minutes at 5°C to pellet proteins.[\[11\]](#)
 - Collect the supernatant and dry it under reduced pressure. Reconstitute the extract for LC-MS/MS analysis.

- LC-MS/MS Analysis:
 - Utilize a targeted LC-MS/MS method for the quantification of individual bile acid species. A C18 reverse-phase column is commonly used for separation.[11] The mass spectrometer is operated in dynamic multiple reaction monitoring (dMRM) mode in both positive and negative ionization modes for optimal detection of a wide range of bile acids.[11]

Signaling Pathways and Experimental Workflow Visualization

Colesevelam's Dual Mechanism of Action

Colesevelam exerts its metabolic effects through two primary signaling pathways: the Farnesoid X Receptor (FXR) pathway and the Takeda G-protein-coupled receptor 5 (TGR5) pathway.

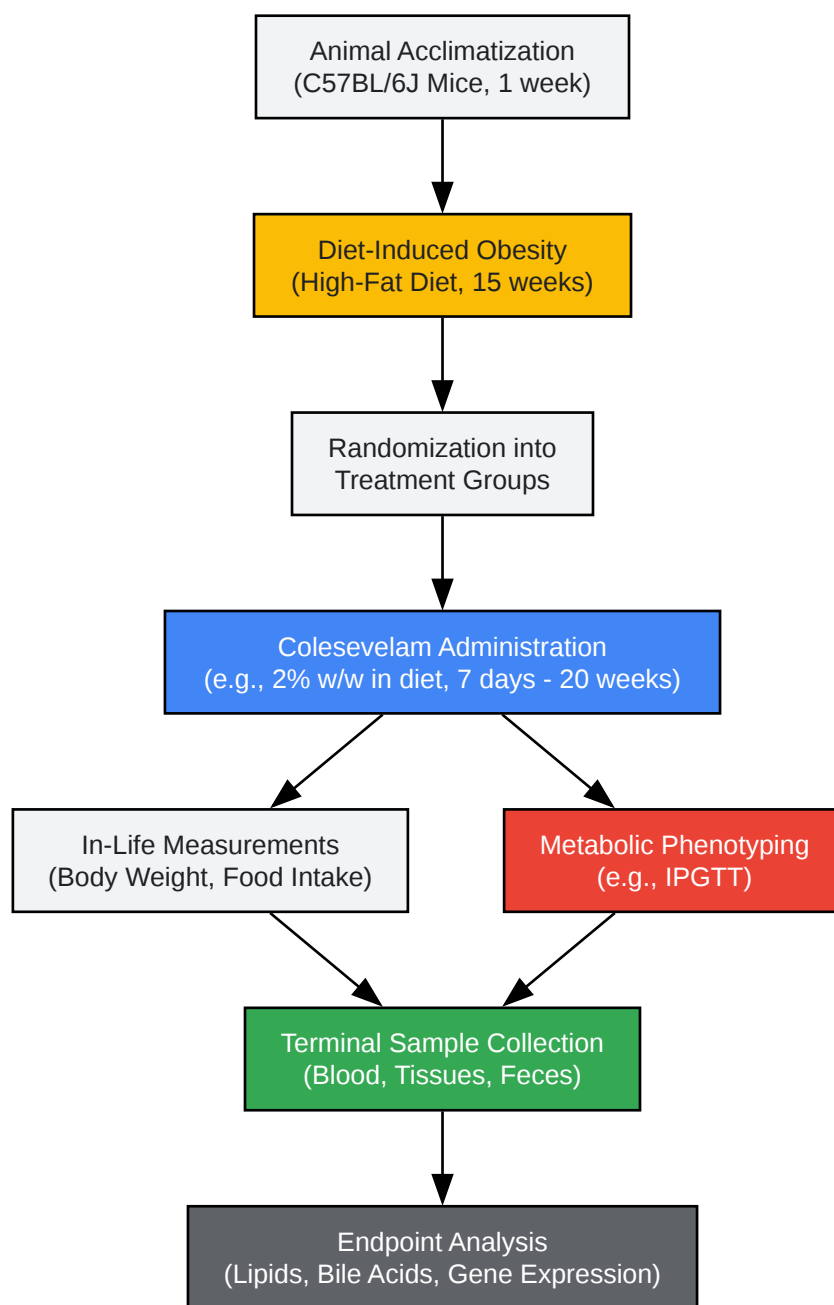


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Caption: **Colesevelam**'s dual mechanism on lipid and glucose metabolism.

General Experimental Workflow for In Vivo Colesevelam Studies

The following diagram outlines a typical experimental workflow for investigating the in vivo effects of **colesevelam** in a DIO mouse model.



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Caption: A typical workflow for in vivo studies of **colesevelam**.

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